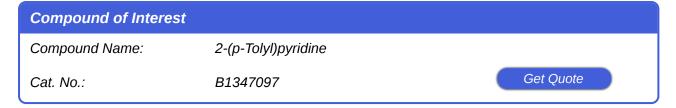


Physical properties like boiling point and density of 2-(p-Tolyl)pyridine

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Technical Guide: Physical Properties of 2-(p-Tolyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-(p-Tolyl)pyridine**, a heterocyclic aromatic compound of interest in pharmaceutical and materials science research. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **2-(p-Tolyl)pyridine** are crucial for its handling, purification, and application in various chemical syntheses and formulations. The experimentally determined values for its boiling point and density are summarized below.

Physical Property	Value	Conditions
Boiling Point	170-180 °C	at 20 mmHg
Density	0.99 g/mL	at 25 °C[1]

Experimental Protocols



Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized methodologies for measuring the boiling point and density of liquid compounds like **2-(p-Tolyl)pyridine**.

Determination of Boiling Point at Reduced Pressure

The boiling point of **2-(p-Tolyl)pyridine** is reported at a reduced pressure (20 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point. The following micro-method is suitable for determining the boiling point of small sample volumes under such conditions.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the applied pressure. By reducing the pressure of the system, the boiling point is lowered.

Apparatus:

- · Thiele tube or similar heating bath
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Vacuum source and manometer
- Heating mantle or Bunsen burner
- Stirring bar or boiling chips

Procedure:

- Place a small amount (a few milliliters) of **2-(p-Tolyl)pyridine** into the small test tube.
- Insert the capillary tube into the test tube with the open end down.
- Attach the test tube to the thermometer.
- Place the assembly in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).



- Connect the apparatus to a vacuum system and reduce the pressure to the desired level (e.g., 20 mmHg), monitoring with a manometer.
- · Begin heating the Thiele tube gently while stirring.
- A stream of bubbles will emerge from the capillary tube as the air trapped inside expands and is replaced by the vapor of the sample.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- · Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to be drawn into the capillary tube.[2]

Determination of Density

The density of a liquid can be accurately determined using several methods. The use of a digital density meter is a modern and precise approach, often following standards such as ASTM D4052.[3][4][5]

Principle: A digital density meter measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is directly related to the density of the liquid in the tube.

Apparatus:

- Digital density meter
- Syringe or autosampler for sample injection
- Thermostatic control for the measuring cell

Procedure:

 Calibration: Calibrate the instrument according to the manufacturer's instructions using certified reference standards (e.g., dry air and pure water) at the desired temperature (25
°C).

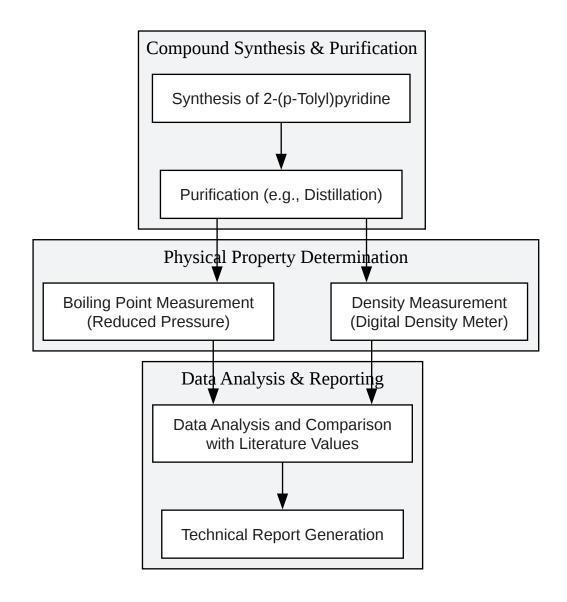


- Sample Preparation: Ensure the **2-(p-Tolyl)pyridine** sample is free of air bubbles and at thermal equilibrium with the instrument.
- Measurement: Inject the sample into the oscillating U-tube of the density meter.
- Data Acquisition: The instrument will automatically measure the oscillation period and calculate the density.
- Cleaning: Thoroughly clean the measuring cell with appropriate solvents and dry it before the next measurement.

Experimental Workflow Visualization

The logical flow for determining the physical properties of a chemical compound like **2-(p-Tolyl)pyridine** can be visualized as follows:





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Workflow for Physical Property Determination.

This diagram illustrates the sequential process from compound synthesis and purification to the experimental determination of its physical properties and final data analysis and reporting.

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